

3-Methyl-2-pentanone: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 3-Methyl-2-pentanone

Cat. No.: B1360105

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety and hazards associated with **3-Methyl-2-pentanone** (CAS No. 565-61-7). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this chemical safely. This document summarizes key chemical and physical properties, toxicological data, safety procedures, and experimental protocols relevant to hazard assessment.

Chemical and Physical Properties

3-Methyl-2-pentanone, also known as methyl sec-butyl ketone, is a colorless liquid with a characteristic peppermint-like odor.^[1] It is primarily used as a solvent and an intermediate in the synthesis of pharmaceuticals.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	[1]
Molecular Weight	100.16 g/mol	[3][4]
Appearance	Colorless liquid	[1]
Odor	Peppermint-like	[1]
Boiling Point	116-118 °C	[1][3]
Melting Point	-83 °C	[1]
Flash Point	12 °C (53.6 °F) - closed cup	[3][5]
Density	0.815 g/mL at 25 °C	[3]
Solubility in Water	2.26 wt % at 20 °C	[1]
Vapor Pressure	11.6 mmHg	[6][7]

Flammability and Explosive Properties

3-Methyl-2-pentanone is a highly flammable liquid and vapor, as indicated by its GHS classification (H225).[4][8] Its low flash point of 12 °C signifies a significant fire hazard at ambient temperatures.[3][5] Vapors can form explosive mixtures with air.[9]

Hazard Parameter	Value	Reference
GHS Classification	Flammable Liquid, Category 2	[4][8]
Hazard Statement	H225: Highly flammable liquid and vapor	[4][8]
Flash Point	12 °C (53.6 °F) - closed cup	[3][5]

Toxicological Data

Comprehensive toxicological data for **3-Methyl-2-pentanone** is limited. Safety data sheets often state that the toxicological properties have not been thoroughly investigated.[9] In such cases, data from structurally similar compounds are often used for initial hazard assessment. 4-

Methyl-2-pentanone (CAS No. 108-10-1), also known as methyl isobutyl ketone (MIBK), is a close structural isomer and is often cited as a surrogate for toxicological evaluation.^[10] The acute toxicity data for 4-Methyl-2-pentanone is summarized in Table 3.

Toxicity Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	2080 mg/kg	^[2] ^[11]
LD50	Rabbit	Dermal	> 16,000 mg/kg	^[2] ^[11]
LC50	Rat	Inhalation	> 8.2 mg/L (4 h)	^[2]

Health Hazards

Inhalation

Inhalation of **3-Methyl-2-pentanone** vapors may cause respiratory tract irritation.^[12] High concentrations can lead to central nervous system depression, with symptoms including headache, dizziness, drowsiness, and incoordination.^[13]

Skin Contact

The substance is irritating to the skin.^[14] Prolonged or repeated contact may cause defatting of the skin, leading to dryness and cracking.^[12]

Eye Contact

Direct contact with the liquid or high concentrations of vapor can cause eye irritation.^[14]

Ingestion

Ingestion may cause gastrointestinal irritation.^[12] While specific data is lacking for **3-Methyl-2-pentanone**, ingestion of similar ketones can lead to systemic effects.

Exposure Controls and Personal Protection

To minimize exposure and ensure safety, the following personal protective equipment (PPE) and engineering controls should be utilized.

Control Measure	Recommendation	Reference
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood. Use explosion-proof ventilation equipment.	[5] [14]
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.	[3] [14]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and protective clothing.	[3] [14]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.	[3]

Handling, Storage, and First Aid

Handling and Storage

- Keep away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[8\]](#)
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.[\[14\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.	[1] [14]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation develops.	[1] [14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.	[1] [5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[1]

Experimental Protocols for Hazard Assessment

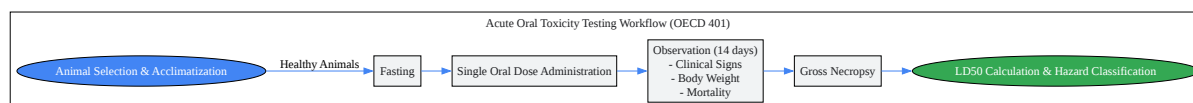
Standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are used to assess the hazards of chemical substances. The following sections describe the general methodologies for key toxicological endpoints.

Acute Oral Toxicity (Based on OECD Guideline 401)

This test provides information on the adverse effects that may result from a single oral dose of a substance.[\[4\]](#)

Methodology:

- Animal Selection: Healthy young adult rodents (typically rats) are used.[4]
- Dose Administration: The test substance is administered in a single dose by gavage to a group of fasted animals.
- Observation: Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.[4]
- Necropsy: All animals are subjected to a gross necropsy at the end of the observation period.[4]
- Data Analysis: The LD50 (the dose estimated to be lethal to 50% of the animals) is calculated.[4]



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Acute Oral Toxicity Experimental Workflow.

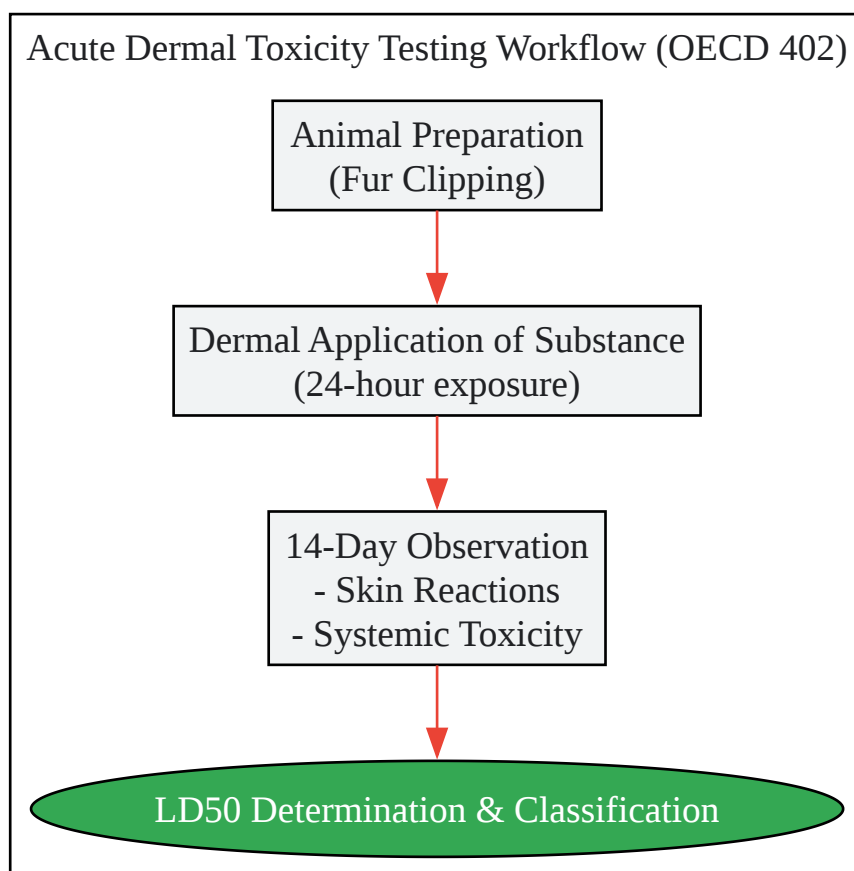
Acute Dermal Toxicity (Based on OECD Guideline 402)

This test determines the adverse effects of a single dermal application of a substance.[6][15]

Methodology:

- Animal Selection: Healthy young adult animals (e.g., rats or rabbits) with intact skin are used. [16]
- Preparation: The fur is clipped from the dorsal area of the trunk of the test animals.[16]

- Dose Application: The test substance is applied uniformly over a defined area of the clipped skin for a 24-hour exposure period.[17][18]
- Observation: Animals are observed for signs of toxicity and skin reactions for at least 14 days.[18]
- Data Analysis: The LD50 is determined.[18]



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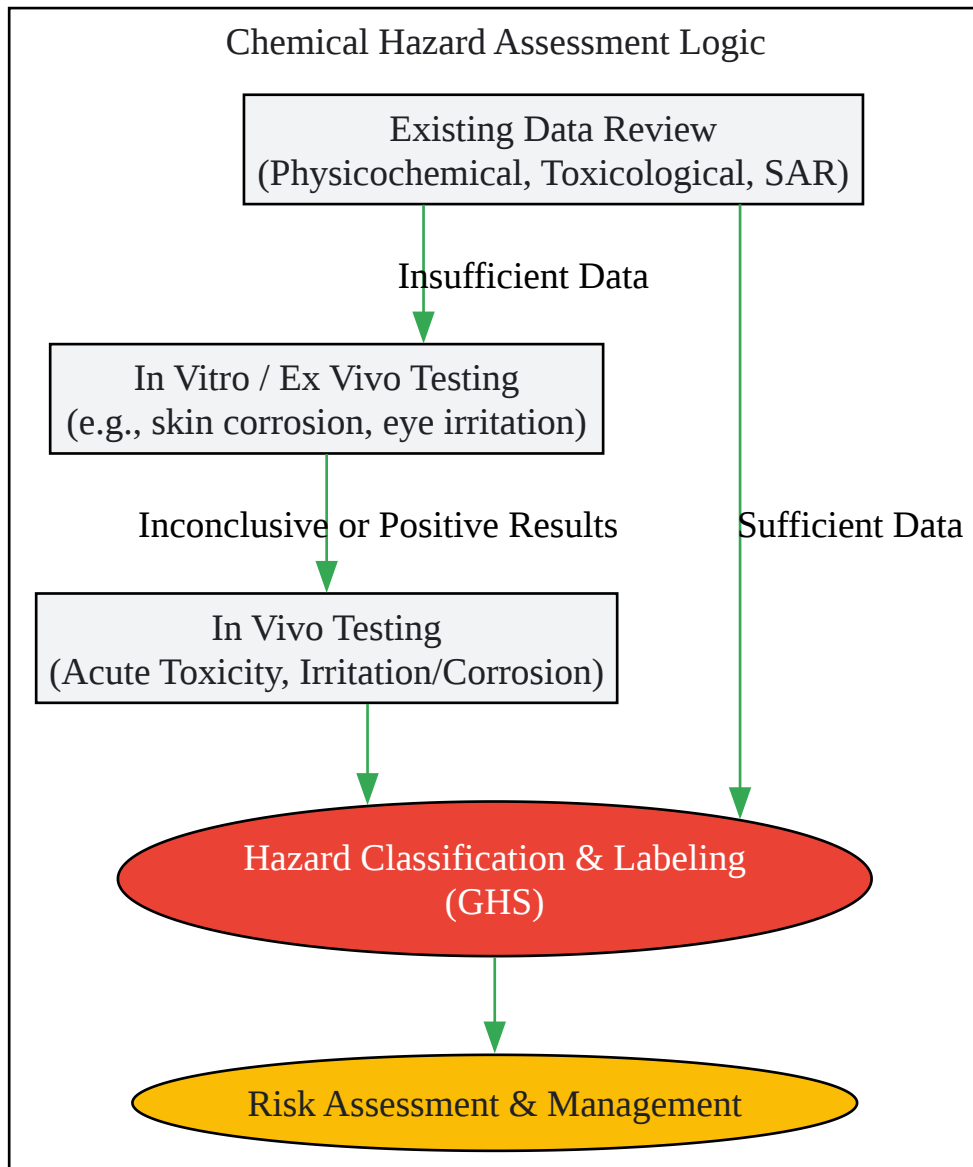
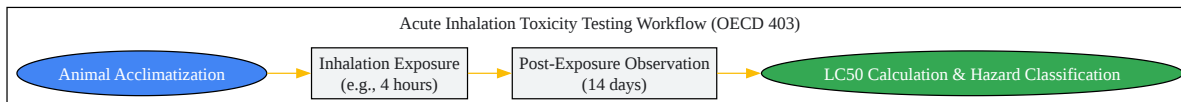
Acute Dermal Toxicity Experimental Workflow.

Acute Inhalation Toxicity (Based on OECD Guideline 403)

This test assesses the health hazards from a single, short-term inhalation exposure to a chemical.[3][10]

Methodology:

- **Exposure System:** A dynamic inhalation exposure system is used to generate a controlled atmosphere of the test substance.[3]
- **Animal Exposure:** Animals (typically rats) are exposed to the test substance for a defined period, usually 4 hours.[3][8]
- **Observation:** Following exposure, animals are observed for at least 14 days for mortality and signs of toxicity.[3][8]
- **Data Analysis:** The LC50 (the concentration in air that is lethal to 50% of the animals) is calculated.[3]



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